

# Application of Caprylyl Pyrrolidone in Transdermal Patch Formulation: Application Notes and Protocols

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## Compound of Interest

Compound Name: Caprylyl pyrrolidone

Cat. No.: B12708043

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## Introduction

**Caprylyl pyrrolidone**, also known as 1-octyl-2-pyrrolidone, is a potent penetration enhancer utilized in the formulation of transdermal drug delivery systems (TDDS). Its primary function is to reversibly reduce the barrier function of the stratum corneum, the outermost layer of the skin, thereby facilitating the permeation of active pharmaceutical ingredients (APIs) into the systemic circulation. This document provides detailed application notes, experimental protocols, and quantitative data on the use of **caprylyl pyrrolidone** in transdermal patch formulations.

## Mechanism of Action

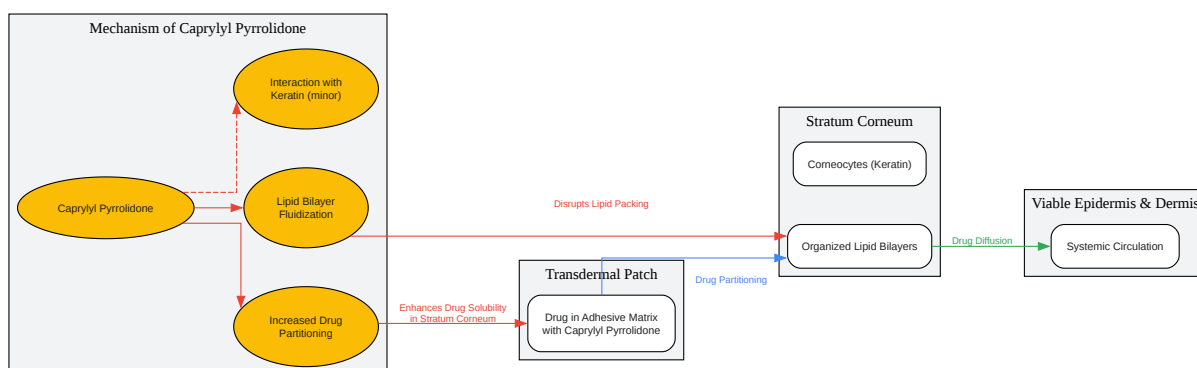
**Caprylyl pyrrolidone** enhances skin permeation through a multi-faceted mechanism primarily targeting the lipid-rich intercellular matrix of the stratum corneum. The proposed mechanisms include:

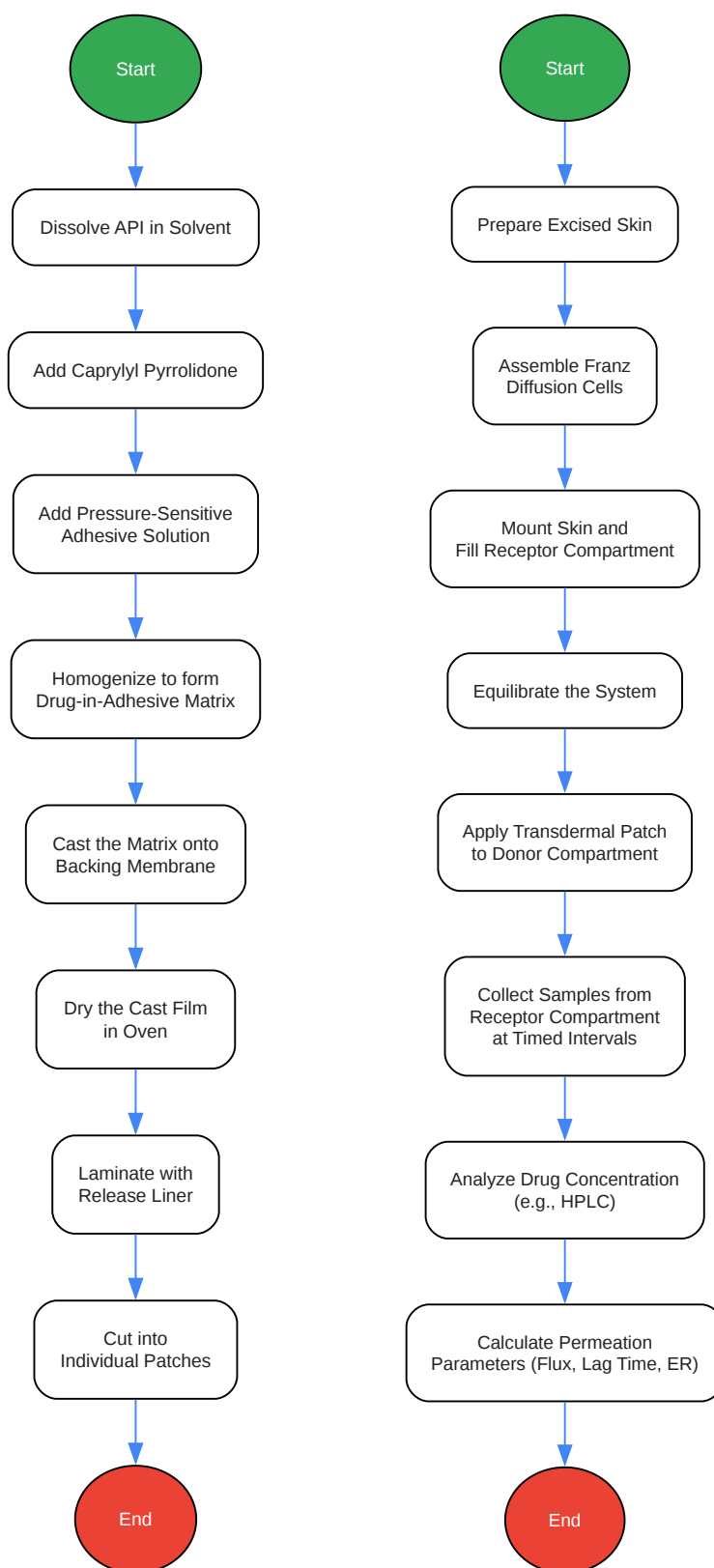
- **Increased Drug Partitioning:** The lipophilic octyl chain of **caprylyl pyrrolidone** integrates into the lipid bilayers of the stratum corneum, creating a more favorable environment for the partitioning of drug molecules from the patch into the skin.<sup>[1]</sup>
- **Lipid Bilayer Fluidization:** By inserting itself among the organized lipid chains, **caprylyl pyrrolidone** disrupts the highly ordered structure, leading to an increase in the fluidity of the

lipid bilayers. This disruption creates more "free volume" within the lipid matrix, allowing for easier diffusion of drug molecules.

- Interaction with Keratin: While the primary interaction is with lipids, some evidence suggests that pyrrolidone derivatives may also interact with intracellular keratin, potentially causing conformational changes that contribute to increased permeability.

The following diagram illustrates the proposed mechanism of action of **caprylyl pyrrolidone** as a penetration enhancer.





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## References

- 1. Evaluation of the in vitro human skin percutaneous absorption of ketoprofen in topical anhydrous and aqueous gels - PMC [pmc.ncbi.nlm.nih.gov]
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